

# Thermodynamic Properties of 1-Pentanol: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1-Pentanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key thermodynamic properties of **1-Pentanol** (n-pentanol), an alcohol valued for its solvent properties and as a building block in chemical synthesis. The information presented herein is intended to be a valuable resource for professionals in research, scientific, and drug development fields where a thorough understanding of the physicochemical behavior of **1-Pentanol** is crucial. This document summarizes essential quantitative data in structured tables, details the experimental protocols for their determination, and provides visual representations of the experimental workflows.

## Core Thermodynamic Properties of 1-Pentanol

**1-Pentanol** (C<sub>5</sub>H<sub>12</sub>O) is a colorless liquid with a characteristic odor.<sup>[1]</sup> Its thermodynamic properties are fundamental to understanding its behavior in various applications, from reaction kinetics to formulation development.

## Quantitative Data Summary

The following tables summarize the key thermodynamic properties of **1-Pentanol**, compiled from various reputable sources.

Table 1: General and Physical Properties of **1-Pentanol**

Property	Value	Units	Reference
Molecular Weight	88.15	g/mol	[2]
Boiling Point (at 101.3 kPa)	138	°C	[3]
Melting Point	-79	°C	[3]
Flash Point	37.8	°C	[3]

Table 2: Density of **1-Pentanol** at Various Temperatures

Temperature (°C)	Density (g/cm <sup>3</sup> )	Reference
20	0.81	[3]
25	0.811	[2]

Table 3: Vapor Pressure of **1-Pentanol** at Various Temperatures

Temperature (°C)	Vapor Pressure (Pa)	Reference
20	200	[1]

The vapor pressure of **1-Pentanol** can be described by the Antoine equation:  $\log_{10}(P) = A - (B / (T + C))$ , where P is the vapor pressure in bar and T is the temperature in Kelvin. The constants for **1-pentanol** are A = 4.68277, B = 1492.549, and C = -91.621 for the temperature range of 307 K to 411 K.

Table 4: Heat Capacity of Liquid **1-Pentanol**

Temperature (K)	Molar Heat Capacity (J K <sup>-1</sup> mol <sup>-1</sup> )	Reference
298.15	207.45	[1]

Table 5: Enthalpy of Vaporization of **1-Pentanol**

Temperature (K)	Enthalpy of Vaporization (kJ/mol)	Reference
298.15	52.5	

## Experimental Protocols

The accurate determination of thermodynamic properties is paramount for their application in scientific and industrial contexts. This section details the methodologies for measuring the key properties of **1-Pentanol**.

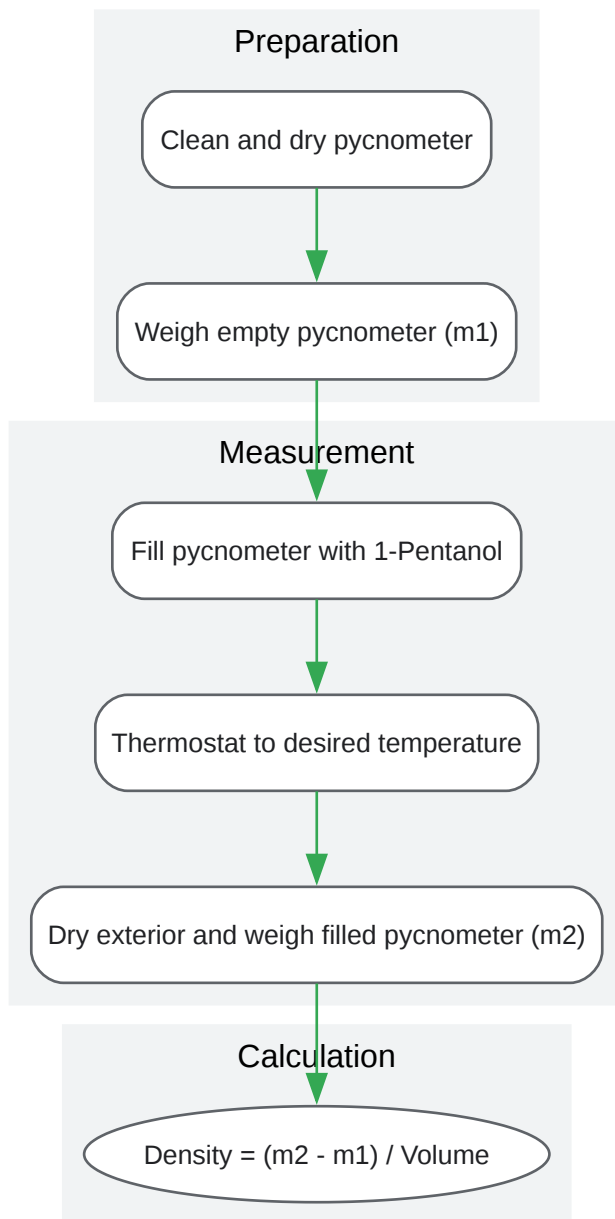
### Density Determination using a Pycnometer

The density of a liquid can be determined with high precision using a pycnometer, a glass flask with a specific, accurately known volume.

Methodology:

- **Cleaning and Drying:** The pycnometer is thoroughly cleaned and dried to ensure no residual contaminants affect the mass measurement.
- **Mass of Empty Pycnometer:** The mass of the empty, dry pycnometer is accurately determined using an analytical balance.[\[4\]](#)
- **Filling with 1-Pentanol:** The pycnometer is filled with **1-Pentanol**, ensuring no air bubbles are trapped. The stopper, which has a capillary tube, is inserted, allowing excess liquid to be expelled.[\[5\]](#)
- **Thermostating:** The filled pycnometer is placed in a thermostatic bath to bring the liquid to the desired temperature.[\[5\]](#)
- **Mass of Filled Pycnometer:** After reaching thermal equilibrium, the exterior of the pycnometer is carefully dried, and its mass is measured.[\[5\]](#)
- **Calculation:** The density is calculated by dividing the mass of the **1-Pentanol** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.[\[5\]](#)

## Workflow for Density Measurement using a Pycnometer



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Caption: Workflow for Density Measurement using a Pycnometer.

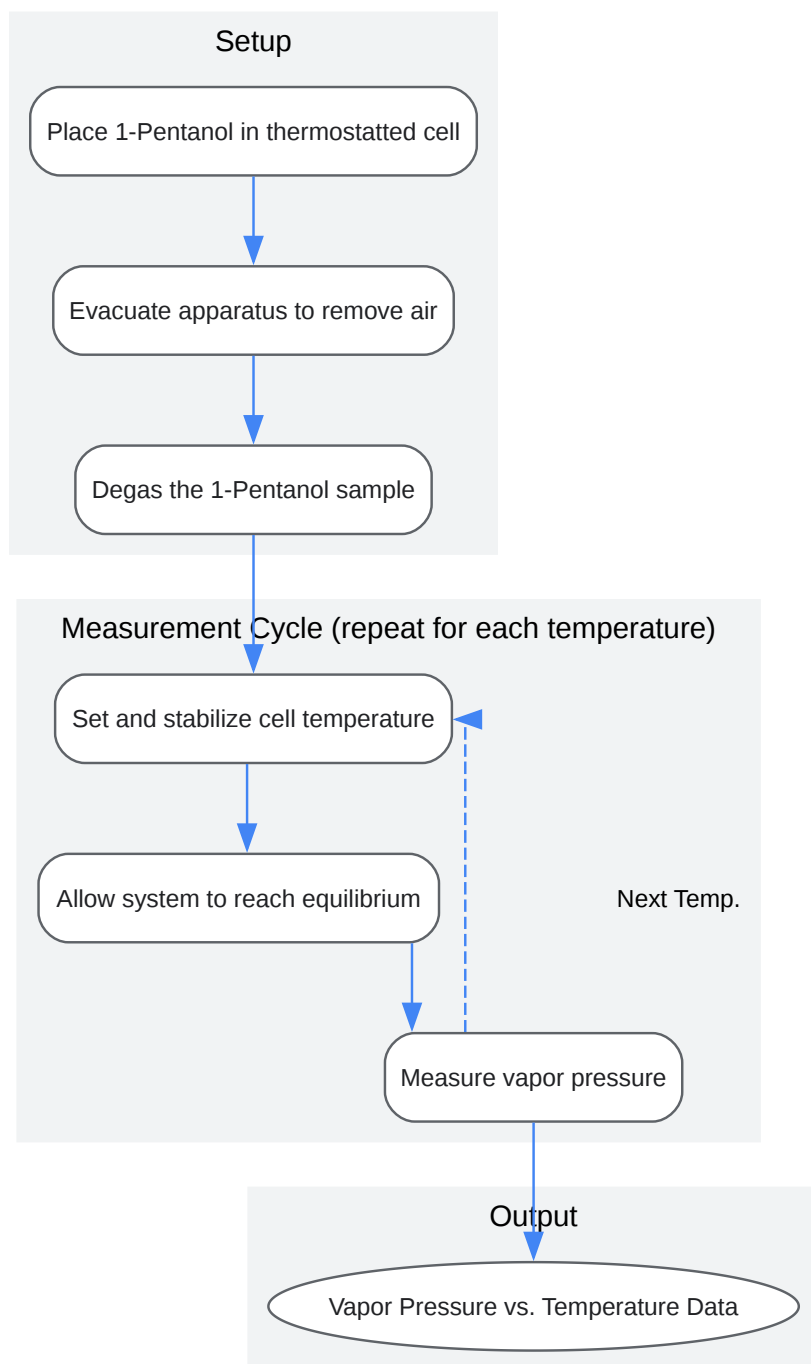
## Vapor Pressure Measurement (Static Method)

The static method involves measuring the pressure of the vapor in equilibrium with the liquid in a closed system at a constant temperature.

Methodology:

- **Apparatus Setup:** A sample of **1-Pentanol** is placed in a thermostatted cell connected to a pressure measuring device. The apparatus is evacuated to remove air.
- **Sample Degassing:** The **1-Pentanol** sample is thoroughly degassed to remove any dissolved gases that could contribute to the total pressure.<sup>[6]</sup>
- **Temperature Control:** The temperature of the cell is precisely controlled using a thermostatic bath.
- **Equilibrium:** The system is allowed to reach equilibrium, where the rate of vaporization equals the rate of condensation.<sup>[7]</sup>
- **Pressure Measurement:** The pressure of the vapor in the cell is measured using a calibrated pressure transducer.<sup>[8]</sup> This process is repeated at various temperatures to obtain a vapor pressure curve.

## Workflow for Static Vapor Pressure Measurement

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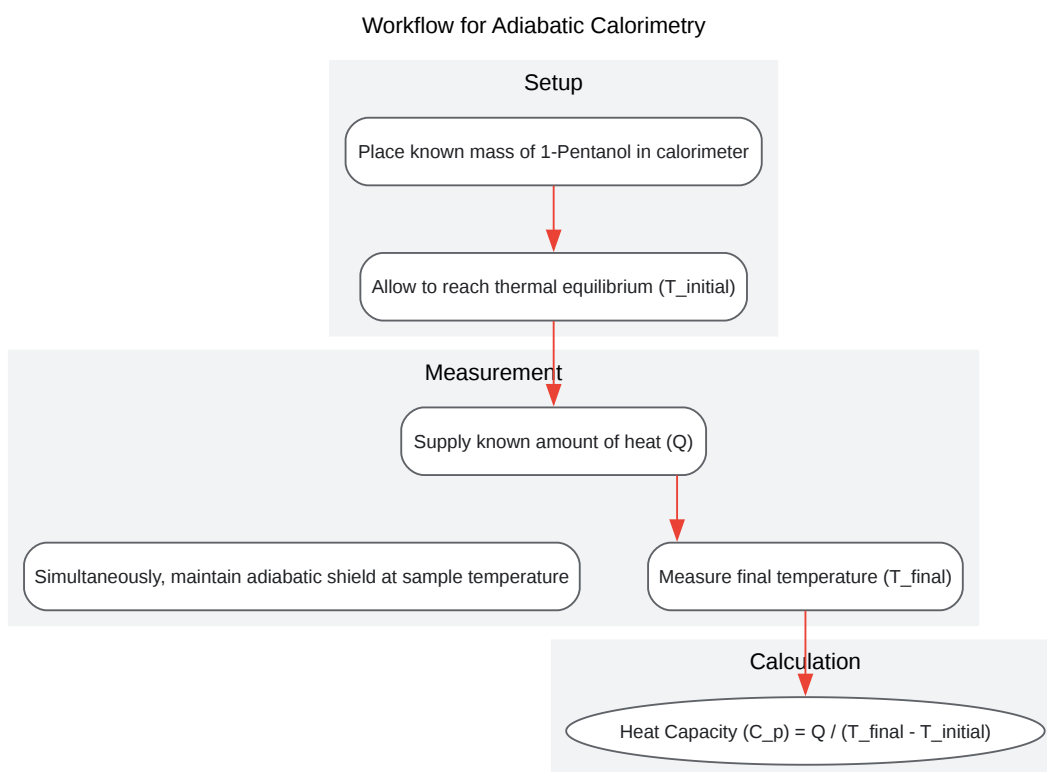
Caption: Workflow for Static Vapor Pressure Measurement.

## Heat Capacity Determination using Adiabatic Calorimetry

Adiabatic calorimetry is a highly accurate method for measuring the heat capacity of liquids.<sup>[9]</sup> The principle is to introduce a known quantity of heat to the sample and measure the resulting temperature change under conditions where no heat is exchanged with the surroundings.

### Methodology:

- **Calorimeter Setup:** A known mass of **1-Pentanol** is placed in a calorimeter vessel, which is surrounded by an adiabatic shield.<sup>[9]</sup>
- **Thermal Equilibration:** The sample is allowed to reach a stable initial temperature.
- **Heating:** A precisely measured amount of electrical energy is supplied to a heater within the sample, causing its temperature to rise.
- **Temperature Measurement:** The temperature of the sample is monitored with a high-precision thermometer.
- **Adiabatic Control:** The temperature of the adiabatic shield is continuously adjusted to match the temperature of the calorimeter, minimizing heat loss.<sup>[9]</sup>
- **Calculation:** The heat capacity is calculated from the amount of heat added and the corresponding temperature increase.



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Caption: Workflow for Adiabatic Calorimetry.

## Enthalpy of Vaporization Determination by Calorimetry

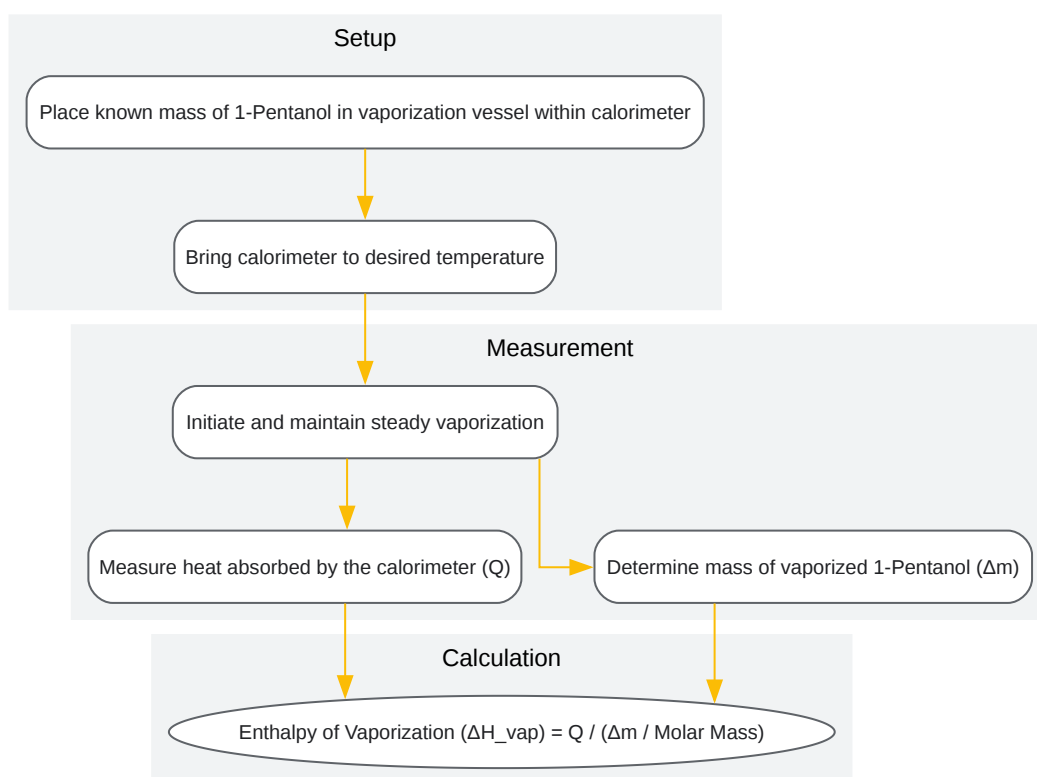
The enthalpy of vaporization can be determined by measuring the heat required to vaporize a known amount of liquid at a constant temperature and pressure.[10]



#### Methodology:

- **Calorimeter Preparation:** A calorimeter is prepared with a vaporization vessel containing a known mass of **1-Pentanol**.[\[10\]](#)
- **Temperature Equilibration:** The calorimeter and its contents are brought to the desired temperature.
- **Vaporization:** A steady stream of inert gas is passed through the **1-Pentanol** to facilitate vaporization at a constant rate. Alternatively, the liquid can be heated electrically to its boiling point.
- **Heat Measurement:** The heat absorbed during the vaporization process is measured by the calorimeter. This can be done by measuring the cooling of the calorimeter or by supplying a known amount of electrical energy to maintain a constant temperature.
- **Mass Determination:** The mass of the vaporized **1-Pentanol** is determined by weighing the vaporization vessel before and after the experiment.[\[10\]](#)
- **Calculation:** The enthalpy of vaporization is calculated by dividing the total heat absorbed by the number of moles of **1-Pentanol** that have vaporized.

## Workflow for Enthalpy of Vaporization Measurement



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Caption: Workflow for Enthalpy of Vaporization Measurement.

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